

Application Notes and Protocols for the Photolysis of Calcium Azide

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Compound of Interest

Compound Name: Calcium azide

CAS No.: 19465-88-4

Cat. No.: B090806

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the experimental setup and execution of the photolysis of **calcium azide**. The information is intended for qualified researchers and laboratory personnel.

Disclaimer: **Calcium azide** is an energetic material that is sensitive to shock, heat, and friction. [1][2] All handling and experimental procedures must be conducted with extreme caution, adhering to strict safety protocols in a controlled laboratory environment.[3]

Application Notes

The photolysis of **calcium azide**, $\text{Ca}(\text{N}_3)_2$, involves the decomposition of the compound upon exposure to ultraviolet (UV) light.[3] This process generates reactive nitrogen species and nitrogen gas, making it a subject of interest in materials science and synthetic chemistry.[3]

Key applications and research areas include:

- Synthesis of Energetic Materials: The controlled decomposition of **calcium azide** to produce nitrogen gas is relevant in the development of propellants and pyrotechnics.[3]
- Generation of Reactive Nitrogen Species: Photolysis can produce reactive intermediates that may be utilized in various organic synthesis pathways.[3]
- Solid-State Chemistry: Studying the kinetics and mechanism of **calcium azide** photolysis provides insights into solid-state decomposition reactions and the effects of light on ionic crystals.[4]

The photolytic decomposition of **calcium azide** typically proceeds through three distinct phases: an induction period, an acceleratory period, and a decay period, with the kinetics and activation energies varying with temperature.[4]

Quantitative Data Summary

The activation energies for the different stages of **calcium azide** photolysis are dependent on the temperature range, as determined in studies using a high-intensity UV light source.[4]

Temperature Range (°C)	Photolysis Stage	Activation Energy (kJ/mol)
7 to 60	Induction Period	32.7
> 60	Induction Period	45.4
7 to 60	Acceleratory Period	Not specified in source
> 60	Acceleratory Period	52.6
< 7	Decay Period	1.8
> 60	Decay Period	72.9

Data sourced from a study on the photolysis and co-irradiated decomposition of **calcium azide**. [4]

Experimental Protocols

1. Safety Precautions

- Handling: **Calcium azide** is sensitive to impact and can detonate.[1][2] Handle with non-metal spatulas and tools to avoid the formation of highly explosive heavy metal azides.[5]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a face shield, and protective clothing.
- Storage: Store **calcium azide** in a cool, dry place, protected from light.[5]
- Environment: Avoid mixing with acids, as this can form hydrazoic acid, which is highly toxic and explosive.[5] Do not use halogenated solvents like dichloromethane or chloroform as reaction media.[5]
- Scale: All experiments should be performed on a small scale, typically using only a few milligrams of the material.[4]

2. Preparation of **Calcium Azide**

Calcium azide can be synthesized through several methods, including the reaction of hydrazoic acid with calcium hydroxide or a metathesis reaction between a calcium salt and another azide, such as sodium azide.[2][3] A common laboratory preparation involves:[4]

- Starting with an aqueous slurry of analytical grade calcium hydroxide.
- Carefully reacting it with a source of azide ions.
- The resulting **calcium azide** should be thoroughly dried, for instance, over phosphorus pentoxide (P_4O_{10}).[3]
- For photolysis experiments, the material should be ground and sieved to a consistent particle size (e.g., 63-125 μm).[4]

3. Experimental Setup for Photolysis

This protocol is based on a reported experimental setup for the investigation of **calcium azide** photolysis.[4]

- Light Source: A high-intensity short-arc mercury lamp (e.g., Osram 100 W) is a suitable UV source.[4]

- **Reaction Vessel:** A quartz decomposition vessel is required, as quartz is transparent to UV light. The vessel should have an optically plane bottom to ensure uniform irradiation of the sample.^[4]
- **Sample Preparation:** Spread a small quantity (approximately 2 mg) of the ground and sieved **calcium azide** powder evenly on the bottom of the quartz vessel.^[4]
- **Optical Path:** The UV light should be passed through a water filter to absorb infrared radiation and prevent excessive heating of the sample. An optically plane quartz window should be used to admit the filtered UV light into the reaction vessel.^[4]
- **Temperature Control:** The reaction vessel should be placed in a thermostat or cryostat to maintain and control the desired reaction temperature. Studies have been conducted in ranges from -70°C to 95°C.^[4]
- **Atmosphere:** The experiment should be conducted under a vacuum or in an inert atmosphere to prevent side reactions with atmospheric components.

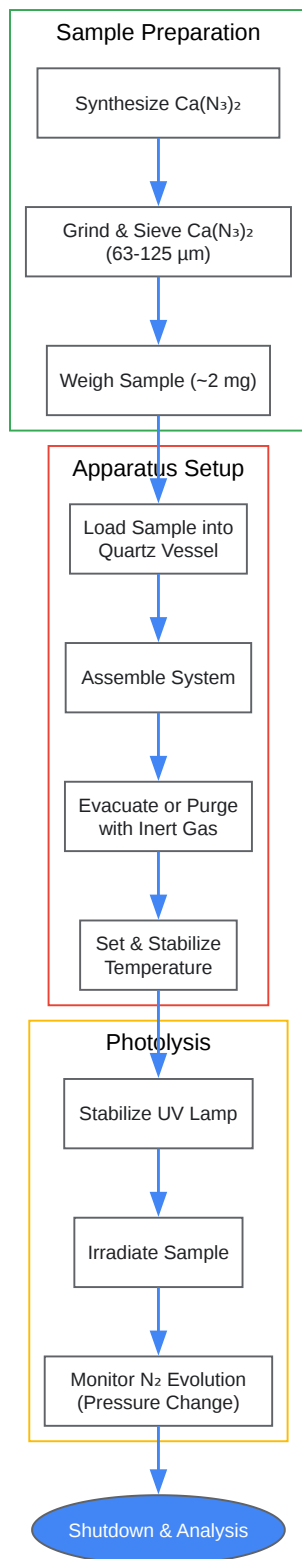
4. Photolysis Procedure

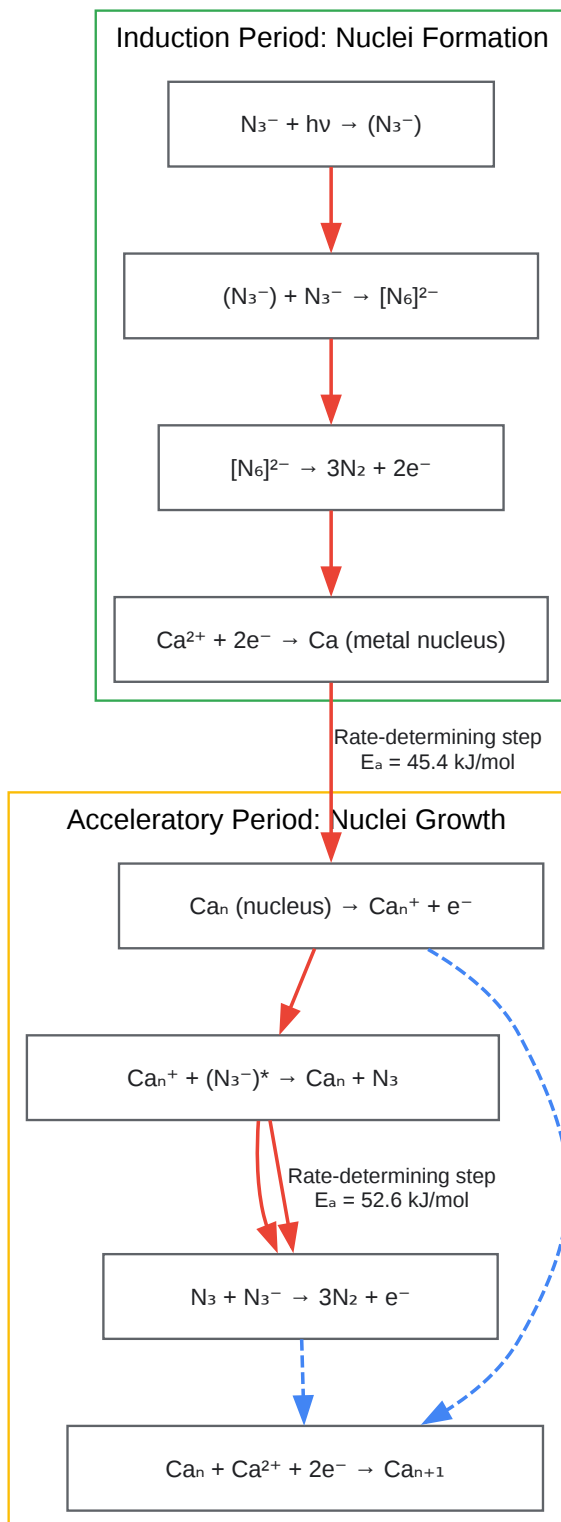
- Place approximately 2 mg of finely ground and sieved **calcium azide** onto the optically plane bottom of the quartz decomposition vessel.^[4]
- Assemble the apparatus, ensuring all connections are secure. Place the vessel in a temperature-controlled housing.
- Evacuate the system or purge with an inert gas.
- Allow the sample to reach the desired experimental temperature.
- Turn on the mercury arc lamp and allow it to stabilize.
- Open the shutter to irradiate the sample with UV light.
- Monitor the decomposition process. The primary gaseous product of photolysis is nitrogen (N₂).^[3] The extent of decomposition can be monitored by measuring the pressure change of the evolved nitrogen gas.

- Upon completion, turn off the light source and allow the system to return to ambient conditions before carefully disassembling the apparatus.
- Introducing water vapor during the decay period has been shown to halt the reaction, likely due to the formation of a UV-opaque layer of calcium hydroxide on the particle surfaces.[4]

Visualizations

Experimental Workflow for Calcium Azide Photolysis

[Click to download full resolution via product page](#)Caption: Workflow for the photolysis of **calcium azide**.

Proposed Photolysis Mechanism at $T > 60^{\circ}\text{C}$ [Click to download full resolution via product page](#)

Caption: Proposed photolysis reaction mechanism.[4]

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